

Application Notes and Protocols for Phenazine Ethosulfate Stock Solutions

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Compound of Interest

Compound Name: Phenazine ethosulfate

Cat. No.: B076524

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Introduction

Phenazine ethosulfate (PES) is a cationic dye and electron acceptor widely utilized in biochemical and enzymatic assays.[1] Its function as a redox mediator facilitates electron transfer, making it a valuable tool in the development of biosensors, and in studies involving nitric oxide reductase activity.[1][2][3] Proper preparation and storage of PES stock solutions are critical to ensure experimental reproducibility and accuracy. This document provides detailed protocols for the preparation and storage of stable PES stock solutions.

Chemical Properties

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₈ N ₂ O ₄ S	[1][4]
Molecular Weight	334.39 g/mol	[1][5]
Appearance	Yellow to orange solid powder	[1][5]
Purity	≥95% (HPLC)	[5]

Experimental Protocols

Materials

- **Phenazine ethosulfate** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Ethanol (optional solvent)
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (recommended for DMSO)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Preparation of a 100 mM PES Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution, which is a common concentration for laboratory use. Adjustments can be made based on specific experimental needs.

- **Pre-warm PES and DMSO:** Allow the PES powder and anhydrous DMSO to come to room temperature before opening to prevent moisture condensation.
- **Weighing:** In a fume hood, carefully weigh out the desired amount of PES powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh 33.44 mg of PES.
- **Dissolving:**
 - Add the weighed PES powder to a sterile, amber microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO (in this example, 1 mL).
 - Vortex the solution thoroughly for 1-2 minutes.
 - **Note:** If the PES does not fully dissolve, use an ultrasonic bath for 5-10 minutes to aid dissolution.^[1] Hygroscopic DMSO can negatively impact solubility, so using a fresh, unopened bottle of anhydrous DMSO is recommended.^{[1][6]}

- Aliquotting: Once the PES is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles and light exposure.
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

The stability of **phenazine ethosulfate** is highly dependent on storage conditions, particularly temperature and light exposure.^[7]

Storage Condition	Solvent	Stability Duration	Recommendations
-80°C	DMSO or Ethanol	Up to 6 months	Recommended for long-term storage. Protect from light. ^[1]
-20°C	DMSO or Ethanol	Up to 1 month	Suitable for short-term storage. Protect from light. ^{[1][8]}
4°C	Solid Powder	Refer to manufacturer's specifications	Store protected from light. ^[1]
Aqueous Solutions	Aqueous Buffers	Not recommended for more than one day	Prepare fresh for each experiment. ^[9]

Key Stability Considerations:

- Light Sensitivity: PES is sensitive to light.^[7] All solutions should be prepared, handled, and stored in amber or light-blocking containers.
- Freeze-Thaw Cycles: Repeated freezing and thawing can lead to degradation. Aliquotting into single-use volumes is crucial for maintaining the integrity of the stock solution.^{[1][8]}
- Aqueous Instability: PES is less stable in aqueous solutions. It is strongly recommended to prepare aqueous dilutions from the stock solution immediately before use.^[9]

Safety Precautions

Phenazine ethosulfate should be handled with care. It may cause skin, eye, and respiratory irritation.[4] Always wear appropriate personal protective equipment, including a lab coat, gloves, and safety goggles, when handling the compound.[10] Work in a well-ventilated area or a fume hood.

Visualizations

Experimental Workflow for PES Stock Solution Preparation and Storage

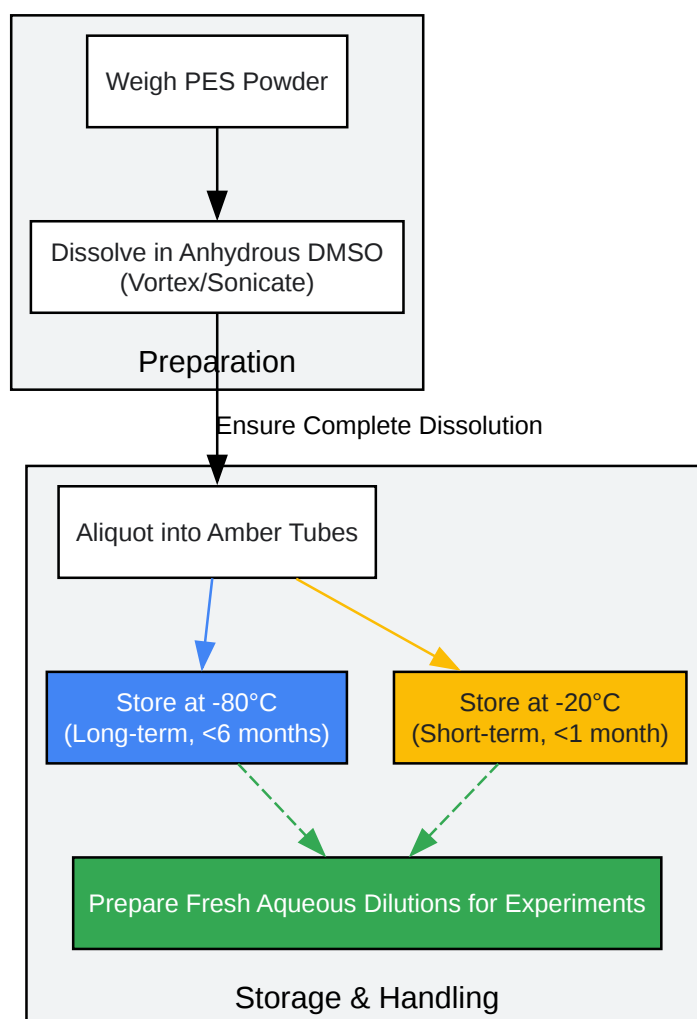


Figure 1. Workflow for Phenazine Ethosulfate Stock Solution Preparation and Storage

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Caption: Workflow for **Phenazine Ethosulfate** Stock Solution Preparation and Storage.

Logical Relationship of Factors Affecting PES Solution Stability

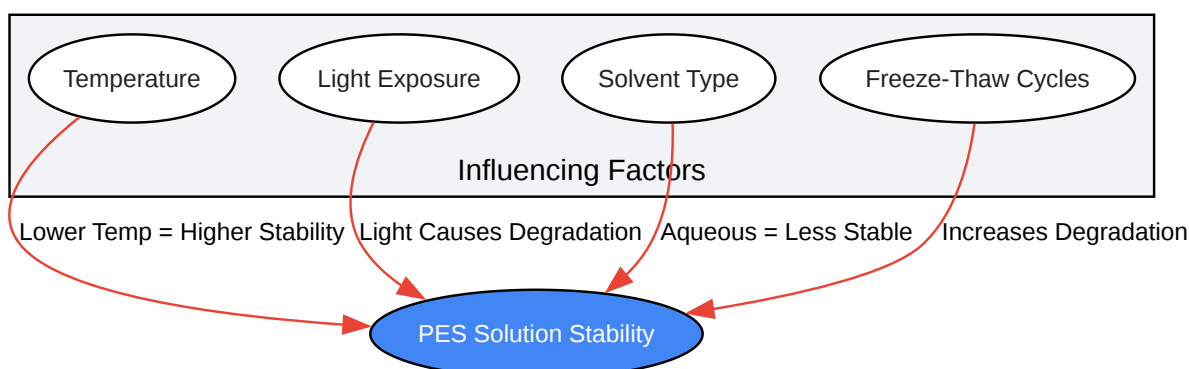


Figure 2. Factors Influencing the Stability of Phenazine Ethosulfate Solutions

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Caption: Factors Influencing the Stability of **Phenazine Ethosulfate** Solutions.

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